

Stability and Storage of 5-Phenyl-4E-pentenol: A Technical Guide

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Compound of Interest

Compound Name: **5-Phenyl-4E-pentenol**

Cat. No.: **B7852498**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **5-Phenyl-4E-pentenol**. The information herein is intended to support researchers and drug development professionals in maintaining the integrity and purity of this compound for experimental and developmental applications. Due to the limited availability of specific public data on this compound, this guide combines available information with established principles of chemical stability and analytical methodology.

Recommended Storage Conditions

Proper storage is critical to prevent the degradation of **5-Phenyl-4E-pentenol**. The following table summarizes the recommended storage conditions based on information from chemical suppliers. Adherence to these guidelines will help ensure the long-term stability of the compound.

Parameter	Recommendation	Source(s)
Temperature	Store at -20°C for long-term storage. Room temperature may be acceptable for short-term use in some regions.	[1]
Light	Keep away from direct sunlight.	[1]
Shipping	Can be shipped with blue ice or at ambient temperature, depending on duration.	[1]

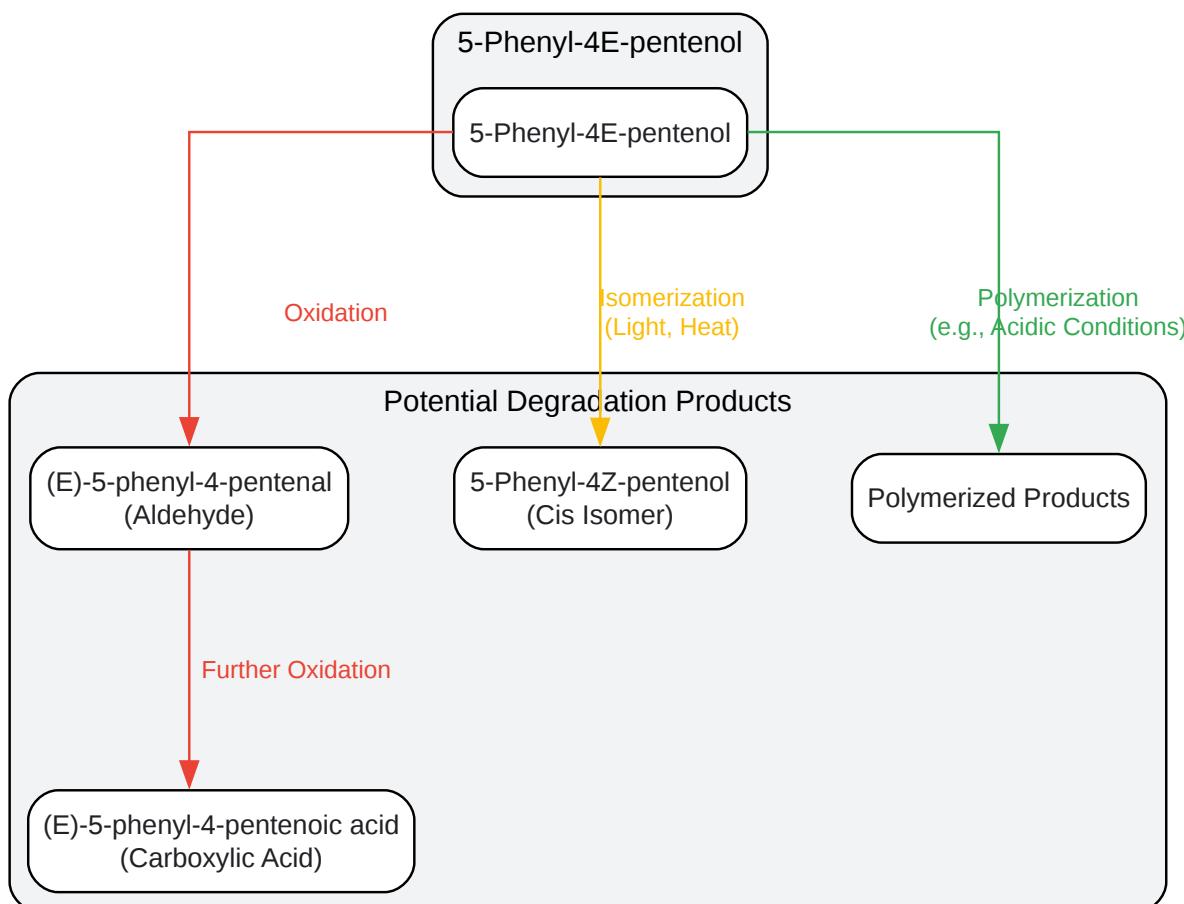
Potential Degradation Pathways

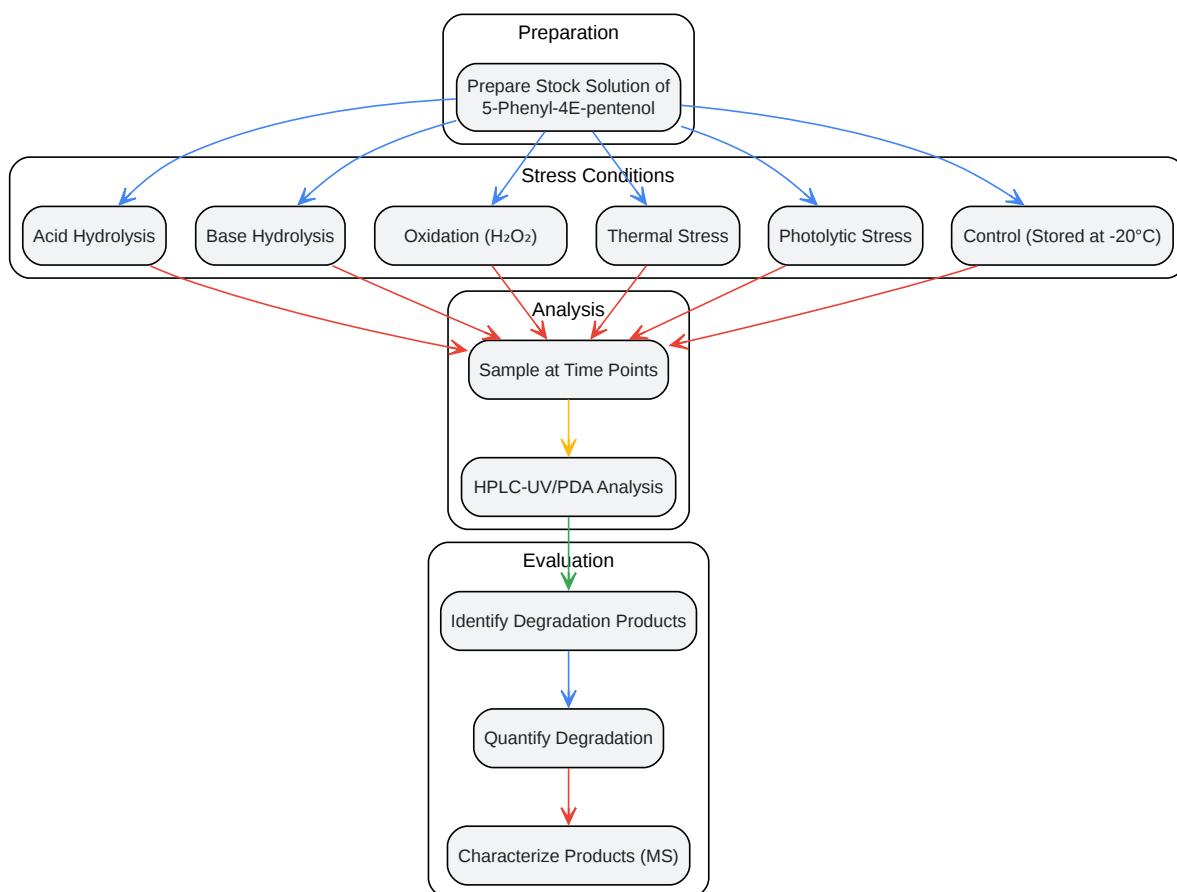
While specific degradation pathways for **5-Phenyl-4E-pentenol** are not extensively documented in publicly available literature, potential degradation routes can be inferred based on its chemical structure, which includes a primary alcohol, a carbon-carbon double bond, and a phenyl group. Forced degradation studies under various stress conditions are essential to identify and characterize actual degradation products.[2][3]

Potential Degradation Mechanisms:

- Oxidation: The primary alcohol is susceptible to oxidation to form the corresponding aldehyde, (E)-5-phenyl-4-pentenal[4], and further to the carboxylic acid, (E)-5-phenyl-4-pentenoic acid. The allylic position may also be susceptible to oxidation.
- Isomerization: The trans (E) configuration of the double bond may isomerize to the cis (Z) form, particularly when exposed to heat or light.
- Polymerization: Under certain conditions, such as the presence of acid or free-radical initiators, the double bond could potentially lead to polymerization.
- Reactions of the Phenyl Group: While generally stable, the phenyl group could undergo reactions such as electrophilic substitution if exposed to strong electrophiles.

Below is a diagram illustrating the potential degradation pathways of **5-Phenyl-4E-pentenol**.



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